

Essential Safety and Handling Guide for Dapta (Adaptavir)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dapta

Cat. No.: B1666603

[Get Quote](#)

This document provides immediate safety, handling, and disposal protocols for **Dapta**, a synthetic peptide also known as **Adaptavir** or D-Ala-peptide T-amide.^{[1][2]} Intended for researchers, scientists, and drug development professionals, this guide outlines the necessary personal protective equipment (PPE) and procedural steps to ensure safe laboratory operations.

Substance Identification and Hazards

Dapta is an investigational, water-soluble peptide that functions as a potent and selective CCR5 antagonist, which has been studied for its antiviral properties, particularly against HIV-1.^{[3][4]} According to the Safety Data Sheet (SDS) for **Dapta** (acetate), the substance is not classified as hazardous under the Globally Harmonized System (GHS).^[1] It is not flammable and does not present an explosion hazard.^[1]

While **Dapta** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential. The following sections detail the recommended PPE, handling procedures, and disposal plans.

Personal Protective Equipment (PPE) and Safety Measures

The usual precautionary measures for handling chemicals should be followed.^[1] Although the formal hazard classification is low, implementing a baseline of protective measures is a

standard practice in all laboratory settings.

Protection Type	Specification	Rationale and Remarks
Respiratory	Not required under normal use conditions. [1]	Dapta is a non-volatile peptide. Ensure work is performed in a well-ventilated area.
Hand	Chemical-resistant gloves (e.g., Nitrile).	While the product is generally not an irritant, gloves are mandatory to prevent skin contact and potential contamination of the sample. The SDS notes no specific glove material recommendation is available due to a lack of testing. [1] Standard laboratory gloves are recommended as a best practice.
Eye	Safety glasses with side shields or goggles.	Protects eyes from accidental splashes during reconstitution or handling of solutions.
Body	Laboratory coat.	Standard practice to protect skin and clothing from potential contamination.

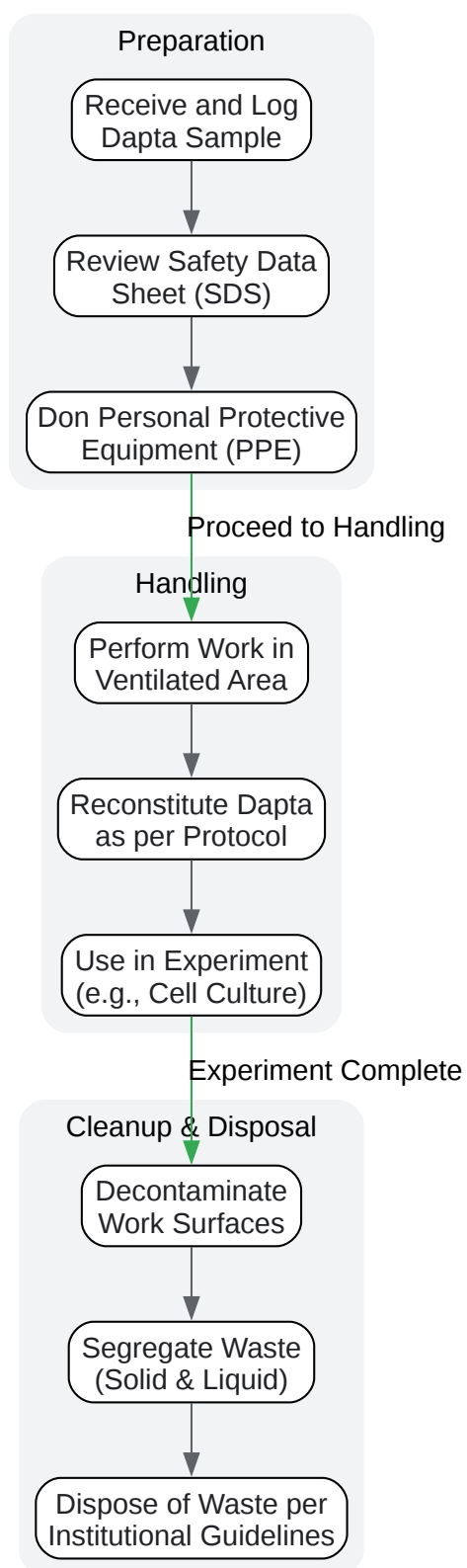
Handling and First Aid Procedures

Proper handling is crucial for maintaining sample integrity and ensuring personnel safety. Below are the summarized first aid and spill response measures.

Procedure	Guideline
First Aid: Skin Contact	The product does not generally irritate the skin. [1] In case of contact, wash the affected area with soap and water.
First Aid: Eye Contact	Rinse the opened eye for several minutes under running water.[1] If irritation persists, consult a physician.
First Aid: Inhalation	Supply fresh air; consult a doctor in case of complaints.[1]
First Aid: Ingestion	If symptoms persist, consult a doctor.[1]
Spill Response	For a small spill of solid Dapta, sweep up the material and place it in a designated waste container. For solutions, absorb with an inert material (e.g., vermiculite, sand) and dispose of in a sealed container.

Dapta Handling and Experimental Workflow

The following diagram outlines a standard workflow for handling **Dapta** in a research laboratory, from receiving to disposal.

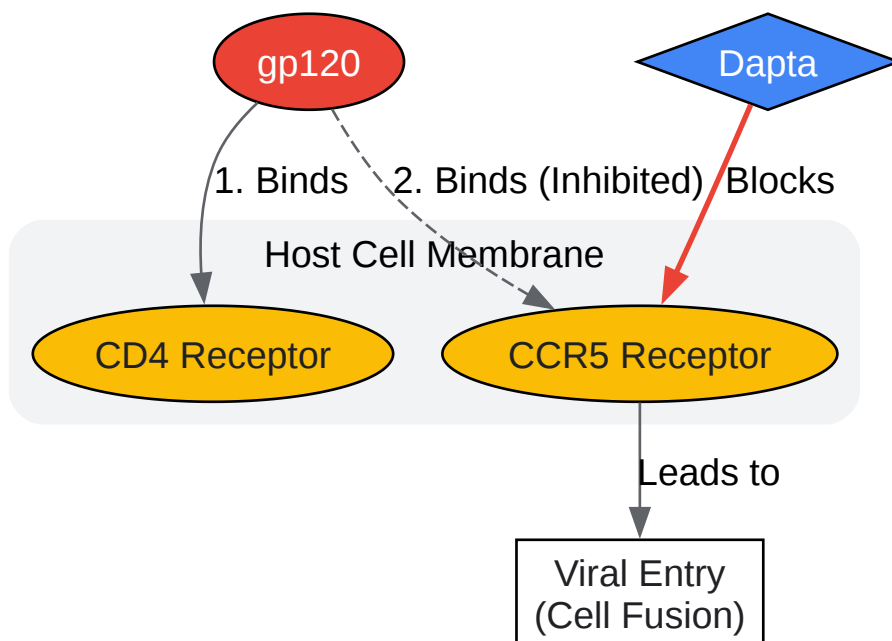


[Click to download full resolution via product page](#)

Caption: Standard laboratory workflow for handling **Dapta**.

Mechanism of Action: CCR5 Antagonism

Dapta functions by blocking the C-C chemokine receptor type 5 (CCR5), a coreceptor used by R5-tropic strains of HIV-1 to enter host cells. By binding to CCR5, **Dapta** inhibits the interaction between the viral envelope glycoprotein gp120 and the host cell, thus preventing viral entry.^[3]^[4]



[Click to download full resolution via product page](#)

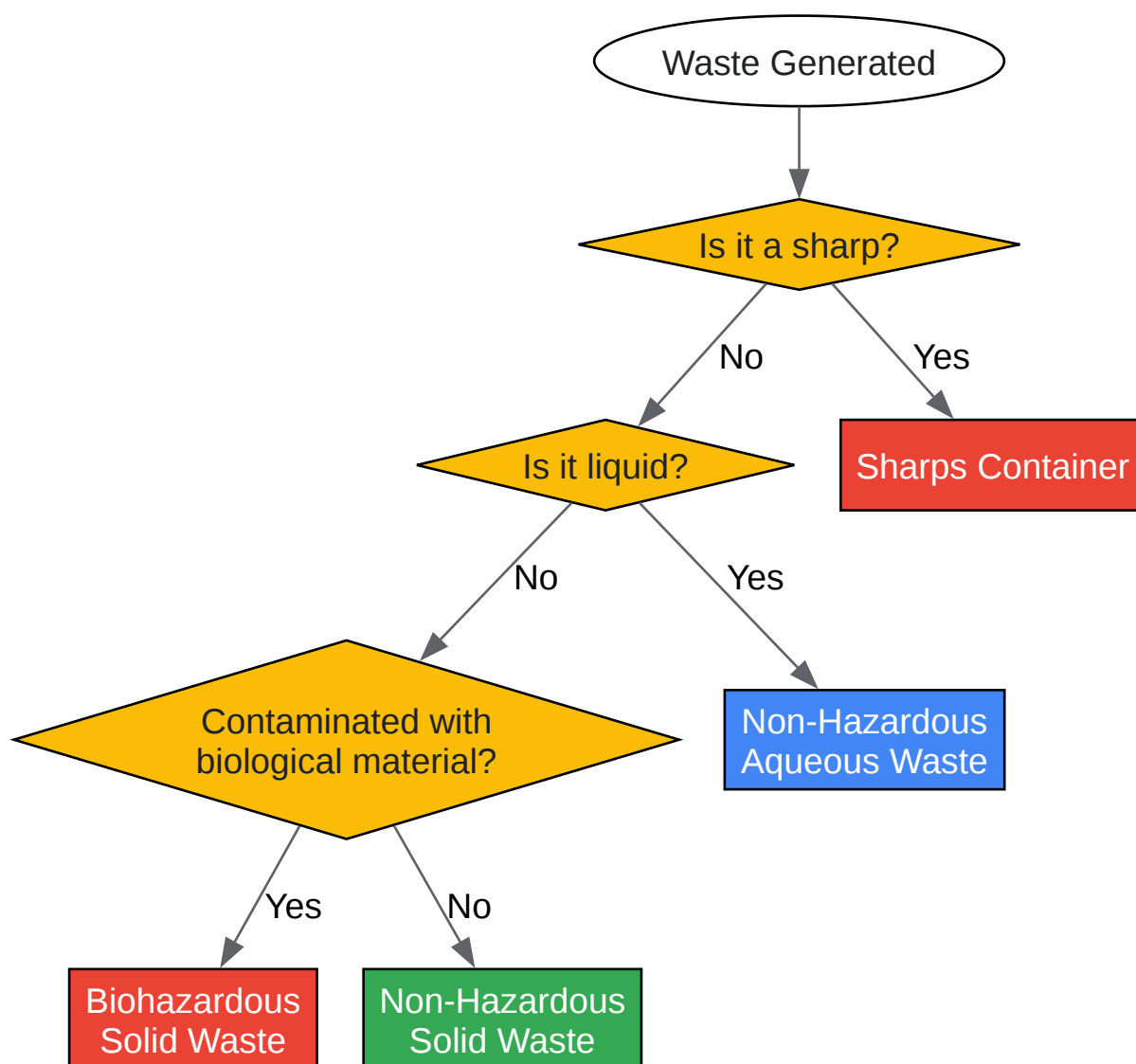
Caption: **Dapta**'s mechanism of action as a CCR5 antagonist.

Disposal Plan

While the SDS for **Dapta** does not provide specific disposal instructions, standard procedures for non-hazardous chemical waste should be followed. Always adhere to local and institutional regulations.

Waste Type	Disposal Procedure
Unused Solid Dapta	Dispose of in a designated solid chemical waste container. Ensure it is clearly labeled.
Solutions Containing Dapta	Dispose of in a non-hazardous aqueous waste container. Do not pour down the drain unless permitted by institutional guidelines.
Contaminated Labware	Dispose of items such as pipette tips, tubes, and gloves in the appropriate solid waste stream (e.g., biohazardous waste if used in cell culture).

The following decision tree provides a logical guide for the proper segregation and disposal of waste generated from **Dapta**-related experiments.



[Click to download full resolution via product page](#)

Caption: Waste disposal decision tree for **Dapta** experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]

- 2. Dapta | C35H56N10O15 | CID 184644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Dapta (Adaptavir)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666603#personal-protective-equipment-for-handling-dapta]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com